

An In-depth Technical Guide to Ethyl 4-oxohexanoate (CAS: 3249-33-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-oxohexanoate

Cat. No.: B1313881

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Abstract

Ethyl 4-oxohexanoate, with CAS number 3249-33-0, is a keto-ester primarily utilized as a versatile building block in organic synthesis.^{[1][2]} Its bifunctional nature, containing both a ketone and an ester group, allows for a variety of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules, including esters and lactones.^{[1][3]} This document provides a comprehensive overview of its chemical and physical properties, a summary of a known synthetic protocol, its characteristic spectroscopic data, and a discussion of its chemical reactivity and applications. Notably, a thorough review of publicly available scientific literature and databases reveals no significant data on its biological activity or its involvement in specific signaling pathways relevant to drug development.

Chemical and Physical Properties

Ethyl 4-oxohexanoate is an organic compound with the molecular formula $C_8H_{14}O_3$.^{[3][4]} It is also known by several synonyms, including 4-Oxohexanoic acid ethyl ester and 4-Ketocaproic acid ethyl ester.^{[1][2]} The fundamental physicochemical properties of this compound are summarized in the table below.

Property	Value	Reference
CAS Number	3249-33-0	[3]
Molecular Formula	C ₈ H ₁₄ O ₃	[3][4]
Molecular Weight	158.19 g/mol	[3][4]
IUPAC Name	ethyl 4-oxohexanoate	[4]
Density	0.981 g/cm ³	
Boiling Point	221°C at 760 mmHg	
Flash Point	88.3°C	
Refractive Index	1.421	
SMILES	CCC(=O)CCC(=O)OCC	
InChIKey	PQKGUECTOZFPSE-UHFFFAOYSA-N	[4]

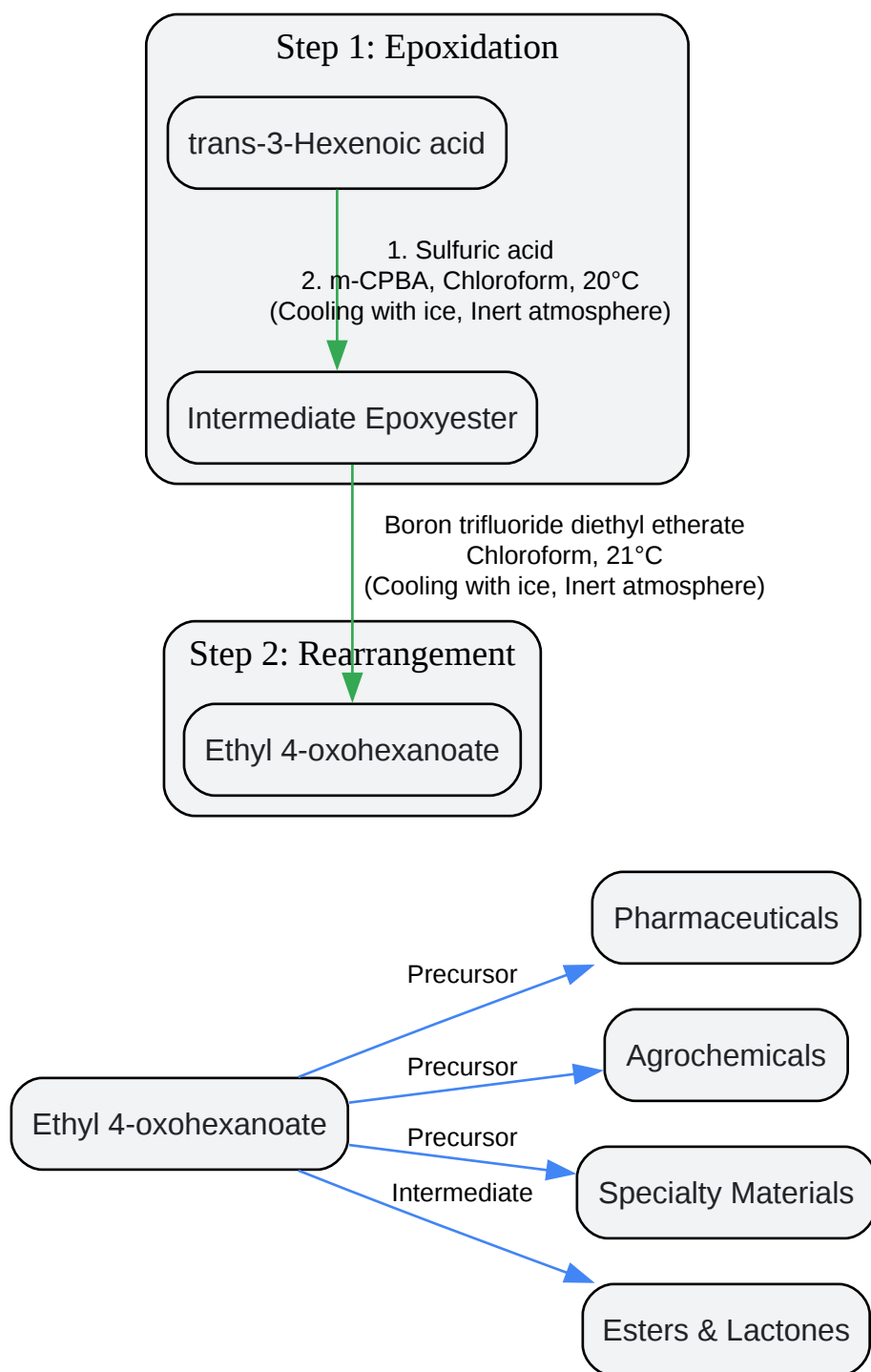
Safety Information

Ethyl 4-oxohexanoate is classified as an irritant.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard and precautionary statements.

GHS Classification	Code	Description	Reference
Hazard Statements	H302	Harmful if swallowed.	[3]
	H315	Causes skin irritation.	[4]
	H319	Causes serious eye irritation.	[4]
	H332	Harmful if inhaled.	[3]
	H335	May cause respiratory irritation.	[3][4]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3]
	P271	Use only outdoors or in a well-ventilated area.	[3]
	P280	Wear protective gloves/eye protection/face protection.	[3]

Synthesis Protocol

A multi-step synthesis of **Ethyl 4-oxohexanoate** from trans-3-Hexenoic acid has been reported by Izquierdo, Rodriguez, and Gonzalez in Organic Letters (2011). While a detailed, step-by-step protocol is not publicly available, the key transformations and reagents are outlined below. The process involves epoxidation of the alkene followed by a boron trifluoride-catalyzed rearrangement.



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References

- 1. nbinno.com [nbinno.com]
- 2. Ethyl 4-oxohexanoate | 3249-33-0 | DAA24933 | Biosynth [biosynth.com]
- 3. Ethyl 4-oxohexanoate | C₈H₁₄O₃ | CID 12271528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl-4-oxohexanoate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-oxohexanoate (CAS: 3249-33-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313881#ethyl-4-oxohexanoate-cas-number-3249-33-0]

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